

Step-by-step synthesis of 4-Benzylmorpholine from morpholine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzylmorpholine

Cat. No.: B076435

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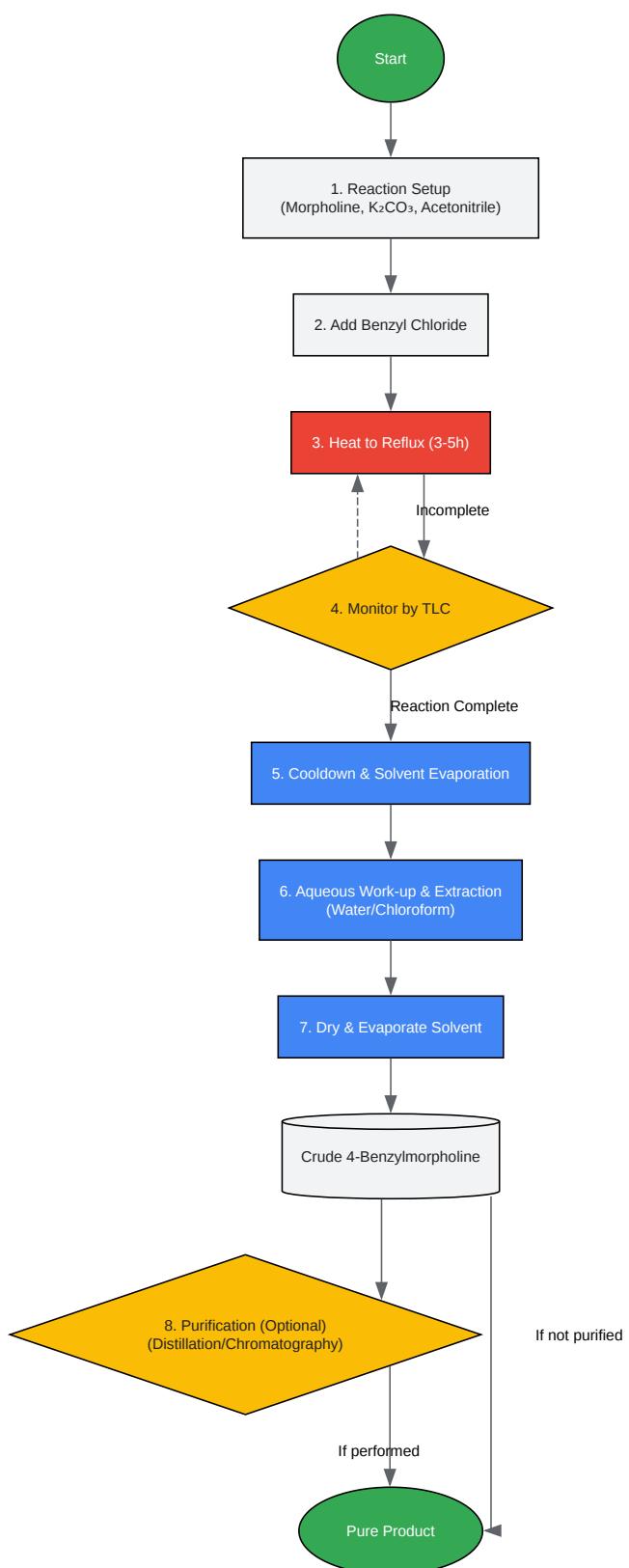
Application Notes: Synthesis of 4-Benzylmorpholine

Introduction

4-Benzylmorpholine is a valuable chemical intermediate used in the synthesis of various pharmaceutical compounds, including potential antimalarial agents and other biologically active molecules.^{[1][2]} It also serves as a building block in the production of dyes and pigments.^[3] This document provides a detailed protocol for the synthesis of **4-benzylmorpholine** via the N-alkylation of morpholine with benzyl chloride. The procedure is a standard nucleophilic substitution reaction, offering a reliable and efficient route to the target compound.

Reaction Scheme

The synthesis proceeds via the nucleophilic attack of the secondary amine of morpholine on the electrophilic benzylic carbon of benzyl chloride. A base, such as potassium carbonate, is used to neutralize the hydrochloric acid formed during the reaction, driving the equilibrium towards the product.

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References

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